

# The Natural Occurrence of Threonic Acid in Plants: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Threonic acid*

Cat. No.: *B10827662*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**L-Threonic acid**, a four-carbon aldonic acid, is a naturally occurring metabolite in the plant kingdom, primarily recognized as a degradation product of L-ascorbic acid (Vitamin C). Its presence has been confirmed in various plant species, where it plays a role in carbon metabolism and the biosynthesis of other organic acids. This technical guide provides a comprehensive overview of the natural occurrence of **threonic acid** in plants, its biosynthetic pathways, and its subsequent metabolic fate. Detailed experimental protocols for its extraction and quantification are presented, alongside quantitative data where available. Furthermore, key metabolic pathways are visualized to facilitate a deeper understanding of its physiological significance in plants.

## Introduction

**L-Threonic acid** is a sugar acid that has garnered increasing interest due to its biological activities and its role as a key metabolite in the catabolism of L-ascorbic acid, one of the most abundant antioxidants in plants. The degradation of L-ascorbic acid can follow different pathways, with the cleavage of the C2-C3 bond leading to the formation of oxalic acid and **L-threonic acid**. This process is not merely a passive degradation but an integral part of plant metabolism, with **threonic acid** serving as a precursor for other compounds or being channeled into central carbohydrate metabolism. Understanding the natural occurrence and metabolism of **threonic acid** is crucial for researchers in plant physiology, biochemistry, and

drug development, particularly for those investigating ascorbate metabolism and its implications for plant stress responses and nutritional quality.

## Natural Occurrence and Quantitative Data

**L-Threonic acid** has been identified as a natural constituent in the leaves of several plant species, most notably in *Pelargonium crispum* (lemon geranium) and *Rumex x acutus* (sorrel). While its presence is confirmed, comprehensive quantitative data on its concentration across a wide range of plant species and tissues remain limited in the available literature. The concentration of **threonic acid** is influenced by various factors, including plant species, tissue type, developmental stage, and environmental conditions that affect L-ascorbic acid metabolism.

For instance, in creeping bentgrass, exogenous application of  $\gamma$ -aminobutyric acid (GABA) under heat stress led to an accumulation of various organic acids, including **threonic acid**, suggesting its role in stress response pathways.

Table 1: Documented Natural Occurrence of L-**Threonic Acid** in Plants

Plant Species	Common Name	Tissue	Reference
<i>Pelargonium crispum</i>	Lemon Geranium	Leaves	
<i>Rumex x acutus</i>	Sorrel	Leaves	
<i>Arabidopsis thaliana</i>	Thale Cress	General	
<i>Vitis vinifera</i>	Grape	General	
Creeping Bentgrass	-	Leaves	

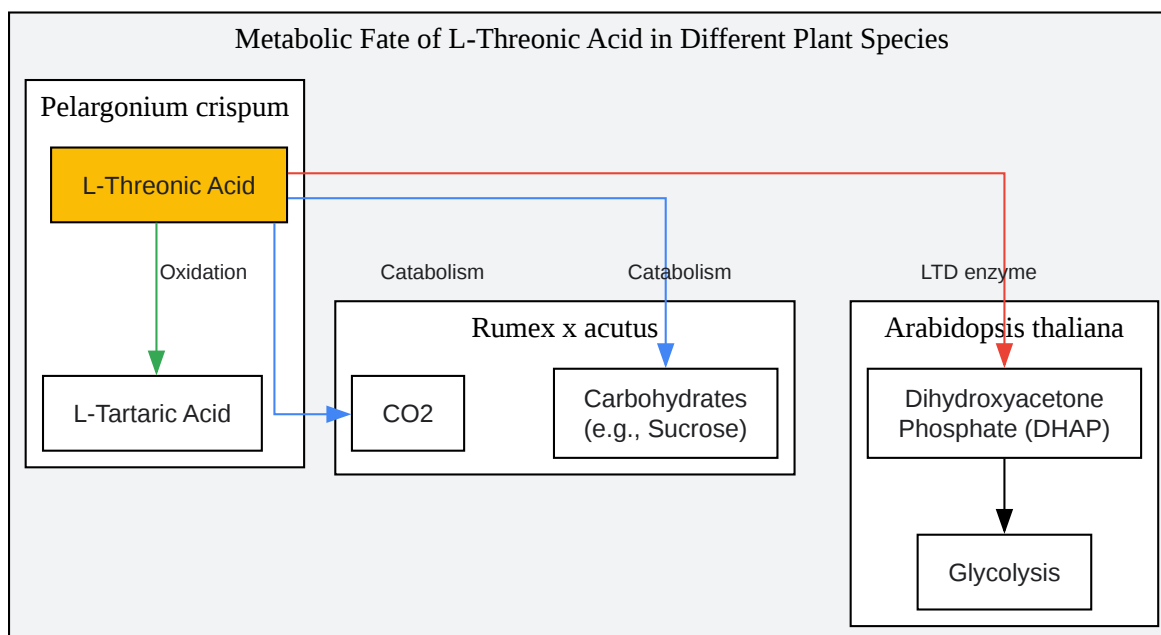
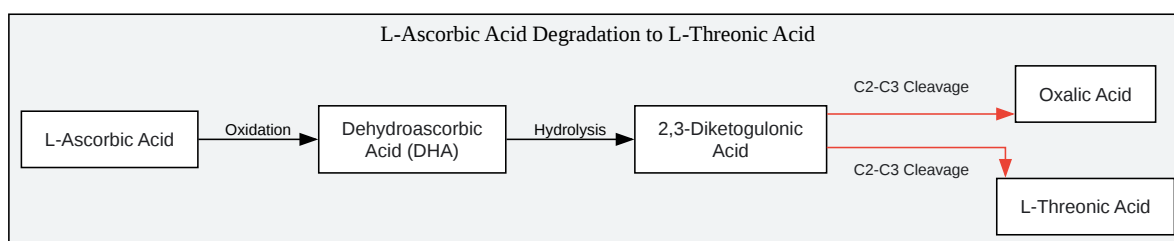
Note: This table represents documented occurrences; the absence of a plant from this list does not signify the absence of **threonic acid**.

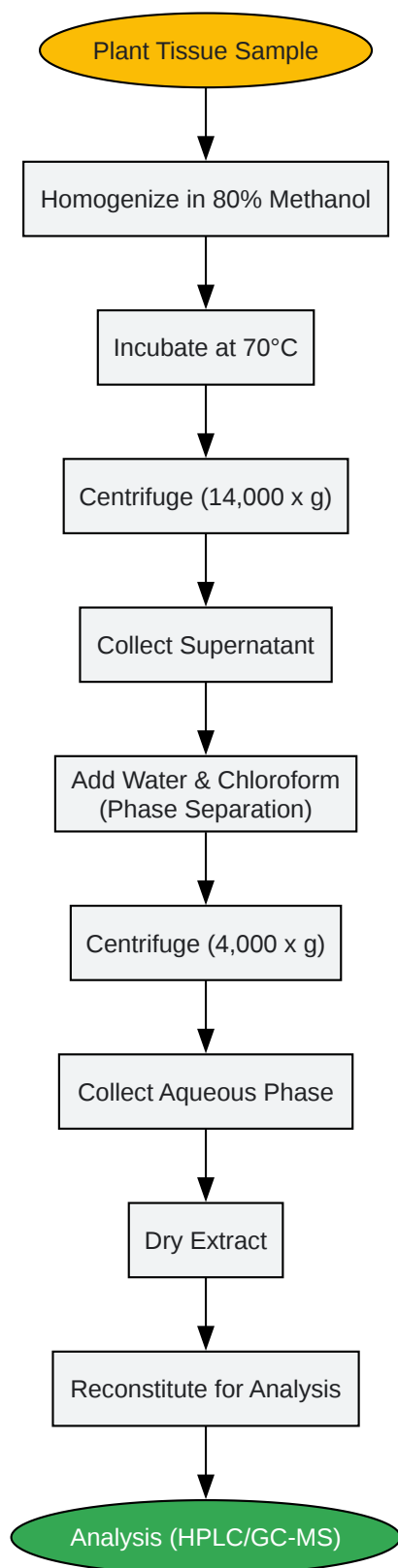
## Biosynthesis and Metabolic Pathways

The primary biosynthetic route for L-**threonic acid** in plants is the oxidative degradation of L-ascorbic acid. This process involves the cleavage of the carbon backbone of ascorbate.

## Biosynthesis from L-Ascorbic Acid

The pathway commences with the oxidation of L-ascorbic acid to dehydroascorbic acid (DHA). Subsequent hydrolytic cleavage of the lactone ring of DHA and cleavage of the C2-C3 bond yields L-threonic acid (a C4 fragment) and oxalic acid (a C2 fragment).





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [The Natural Occurrence of Threonic Acid in Plants: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10827662#natural-occurrence-of-threonic-acid-in-plants]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)